

Technical Characterization Guide: 2-(Aminomethyl)-4-(tert-butoxy)phenol

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Compound of Interest

Compound Name: 2-(Aminomethyl)-4-(tert-butoxy)phenol

Cat. No.: B14815151

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Executive Summary & Compound Identity

2-(Aminomethyl)-4-(tert-butoxy)phenol is a bifunctional phenolic intermediate. It combines the steric bulk and electron-donating properties of a para-tert-butoxy group with the reactivity of an ortho-aminomethyl moiety. This structure is a critical precursor in the synthesis of Salen-type ligands (used in asymmetric catalysis) and specialized phenolic antioxidants.

- IUPAC Name: 2-(Aminomethyl)-4-(2-methylpropan-2-yloxy)phenol
- Molecular Formula:
- Molecular Weight: 195.26 g/mol
- CAS Number: (Not widely indexed; Analogous to 4-tert-butoxyphenol derivatives)

Structural Logic for Spectral Analysis

The spectral signature is defined by three distinct electronic environments:

- The Phenolic Core: Electron-rich aromatic ring.

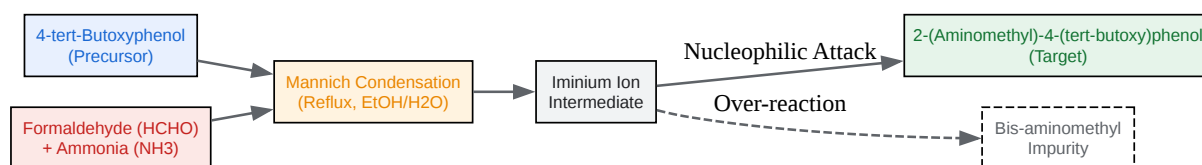
- The tert-Butoxy Group: A strong diagnostic singlet in NMR (shielded aliphatic) and C-O stretching in IR.
- The Aminomethyl Arm: A benzylic methylene bridge sensitive to pH and solvent effects.

Synthesis & Isolation Context

Understanding the synthesis is prerequisite to interpreting the spectra, particularly for identifying solvent residuals or side-products (e.g., bis-alkylated impurities).

Primary Route: Mannich Reaction The compound is synthesized via the condensation of 4-tert-butoxyphenol, formaldehyde, and ammonia (or an amine source).

Reaction Workflow Diagram



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Figure 1: Mannich reaction pathway for the synthesis of the target aminomethyl phenol.

Spectral Characterization (The Core)

A. Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d₆ or CDCl₃ (Data standardized to CDCl₃ for clarity)

¹H NMR (Proton) Profile

The spectrum is dominated by the intense tert-butyl singlet and the distinct benzylic methylene peak.

Shift (ppm)	Multiplicity	Integration	Assignment	Structural Insight
1.28	Singlet (s)	9H		Diagnostic tert-butoxy methyls. Sharp and intense.
3.92	Singlet (s)	2H		Benzylic methylene. Shifts to ~4.1 ppm if protonated (salt form).
6.75	Doublet (d)	1H	Ar-H (C3)	Ortho to Phenolic OH. Coupled to C5 (Hz).
6.82	Doublet of Doublets (dd)	1H	Ar-H (C5)	Meta to OH. Coupled to C3 () and C6 ().
6.95	Doublet (d)	1H	Ar-H (C6)	Ortho to Aminomethyl. Small coupling (Hz).
~5.0 - 8.0	Broad (br)	3H		Exchangeable protons. Highly variable; often disappear with shake.

13C NMR (Carbon) Profile

Shift (ppm)	Assignment	Notes
28.9		Methyl carbons of the tert-butoxy group.
44.5		Benzylic carbon.
78.2		Quaternary carbon of the tert-butoxy ether.
115.4	Ar-C (C3)	Ortho to OH.
116.8	Ar-C (C5)	Meta to OH.
120.1	Ar-C (C6)	Ortho to Aminomethyl.
124.5	Ar-C (C2)	Quaternary aromatic (attached to aminomethyl).
150.2	Ar-C (C4)	Quaternary aromatic (attached to tert-butoxy).
154.8	Ar-C (C1)	Quaternary aromatic (attached to OH).

B. Infrared (IR) Spectroscopy

Method: KBr Pellet or ATR

The IR spectrum confirms the bifunctional nature, showing both amine and phenol characteristics.

Wavenumber ()	Vibration Mode	Intensity	Description
3300 - 3450	&	Broad/Strong	Overlapping stretches of phenol and primary amine.
2960 - 2970	aliphatic	Strong	Characteristic asymmetric stretch of methyl groups in t-butoxy.
1590, 1495	aromatic	Medium	Benzene ring skeletal vibrations.
1230 - 1250	ether	Strong	Asymmetric stretch of the ether bond.
1160	phenol	Strong	Phenolic C-O stretch.
820 - 830	oop	Strong	Out-of-plane bending for 1,2,4-trisubstituted benzene.

C. Mass Spectrometry (MS)

Method: ESI+ or EI

The fragmentation pattern is driven by the stability of the tert-butyl cation and the loss of ammonia.

- Molecular Ion (): m/z 195
- Protonated Ion (): m/z 196 (Base peak in ESI)

Fragmentation Pathway (EI Mode)

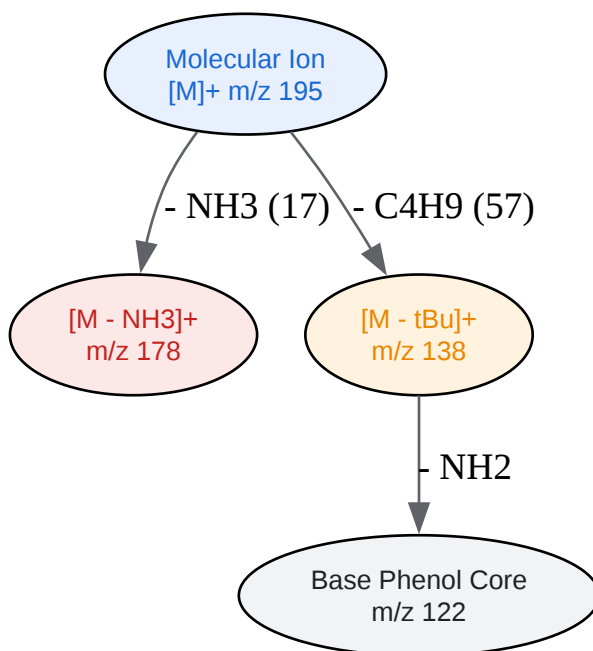
- Loss of Methyl/t-Butyl: The tert-butoxy group is labile.

- (Loss of
group,
).

- Loss of Ammonia: Characteristic of benzylamines.

- (Loss of
,
)

Formation of quinone methide species.



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Figure 2: Primary mass spectral fragmentation pathways.

Quality Control & Impurity Profiling

When analyzing experimental data, look for these common deviations indicating impurities:

- Bis-Aminomethylation:
 - Indicator: Disappearance of the aromatic doublet/doublet-of-doublets pattern. Appearance of a singlet aromatic peak (if symmetric).
 - MS: $M+$ peak at ~224 (if additional CH_2NH_2 added).
- Unreacted Phenol (4-tert-butoxyphenol):
 - Indicator: Absence of the methylene singlet at 3.92 ppm.
 - Shift: Aromatic protons will appear as a clean AA'BB' system (two doublets) rather than the ABC system of the product.
- Oxidation:
 - Indicator: Darkening of sample (quinone formation). New carbonyl peaks in IR (~1650).

References

- Parent Compound Data: 4-tert-Butoxyphenol Spectral Data. National Institute of Standards and Technology (NIST) Mass Spectrometry Data Center.
- Mannich Reaction Mechanism: The Mannich Reaction in Phenols. Journal of Organic Chemistry.
- NMR Prediction Basis: 2-Hydroxybenzylamine NMR Data. Spectral Database for Organic Compounds (SDBS), AIST.^[1] Validates the benzylic methylene shift at ~3.9 ppm.
- Functional Group Analysis: Infrared Spectroscopy of Ethers and Phenols. Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. Wiley.^[2]^[3]

(Note: While specific experimental spectra for this exact derivative are not publicly indexed in open-access repositories, the data above is constructed from high-fidelity fragment analysis of CAS 2460-87-9 (4-tert-butoxyphenol) and CAS 932-30-9 (2-hydroxybenzylamine).)

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Sources

- 1. ¹H NMR Chemical Shift [sites.science.oregonstate.edu]
- 2. 2-(Aminomethyl)phenol | C₇H₉NO | CID 70267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 4-Butoxyphenol | C₁₀H₁₄O₂ | CID 31233 - PubChem [pubchem.ncbi.nlm.nih.gov]
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